

Comprehensive Guide to 4-amino-N-ethyl-3-(methylamino)benzamide and Structural Analogs

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Compound of Interest

Compound Name: 4-amino-N-ethyl-3-(methylamino)benzamide

Cat. No.: B8708863

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Executive Summary

This technical guide provides an in-depth analysis of **4-amino-N-ethyl-3-(methylamino)benzamide**, a critical synthetic scaffold in medicinal chemistry. While structurally simple, this molecule represents a pivotal intermediate in the synthesis of 1-methyl-benzimidazole-5-carboxamide derivatives, a class of pharmacophores central to modern anticoagulants (e.g., Dabigatran) and potential PARP inhibitors. This document details the molecule's structural properties, synthetic pathways, reactivity profiles, and its role as a precursor for bioactive analogs.

Structural Identity and Significance

Chemical Identity

4-amino-N-ethyl-3-(methylamino)benzamide is a substituted benzamide characterized by a 1,3,4-substitution pattern on the benzene ring.^[1]

- IUPAC Name: **4-amino-N-ethyl-3-(methylamino)benzamide**
- Molecular Formula: C

H

N

O

- Molecular Weight: 193.25 g/mol
- Core Scaffold: 3,4-diaminobenzamide
- Key Functional Groups:
 - Primary Amine (C4): Nucleophilic center, essential for cyclization.
 - Secondary Amine (C3): N-methyl group, dictates the N1-substitution in resulting benzimidazoles.
 - Amide (C1): N-ethyl amide, providing stability and lipophilicity; a variation of the N-(pyridin-2-yl) amide found in Dabigatran.

Pharmacophore Relevance

The 3,4-diaminobenzamide motif is the "pre-cyclized" form of the benzimidazole ring system. The specific N-methyl substitution at position 3 is critical because it pre-installs the N1-methyl group found in potent bioactive molecules.

- Thrombin Inhibitors: This scaffold is a direct structural analog of the key intermediate for Dabigatran Etexilate (Pradaxa), where the amide substituent is a pyridin-2-yl group rather than an ethyl group.
- PARP Inhibition: 3-aminobenzamide is a classic PARP-1 inhibitor. The addition of a 4-amino group and N-ethylation modulates potency and solubility, making this a relevant probe for poly(ADP-ribose) polymerase studies.

Structural Activity Relationship (SAR)

The biological and synthetic utility of this molecule is governed by three vectors:

Position	Substituent	Role & Effect
N-Amide	Ethyl	Lipophilicity & Binding: The ethyl group is a small, hydrophobic moiety. In Dabigatran, this is a pyridin-2-yl ring, which interacts with the S1 specificity pocket of Thrombin. The ethyl analog serves as a "truncated" probe to assess the necessity of the heteroaryl ring.
C3-Amine	Methyl	Cyclization Control: This secondary amine dictates the formation of 1-methyl-benzimidazoles upon reaction with electrophiles. Without this methyl group, cyclization yields 1H-benzimidazoles, which have distinct tautomeric properties.
C4-Amine	Amino (-NH ₂)	Nucleophile: The primary amine acts as the nucleophile in the initial attack on carboxylic acids or aldehydes during benzimidazole formation. Its pKa is modulated by the electron-withdrawing amide at C1.

Synthetic Methodology

The synthesis of **4-amino-N-ethyl-3-(methylamino)benzamide** requires a precise sequence to differentiate the two amino groups. The standard industrial route involves nucleophilic aromatic substitution followed by reduction.

Synthesis Pathway (Step-by-Step)

Step 1: Amide Formation

- Precursor: 4-chloro-3-nitrobenzoic acid.
- Reagents: Thionyl chloride (SOCl₂), Ethylamine (EtNH₂).
- Mechanism: Acid chloride formation followed by amidation.
- Product: 4-chloro-N-ethyl-3-nitrobenzamide.

Step 2: Nucleophilic Aromatic Substitution (S_NAr)

- Reagents: Methylamine (MeNH₂), aqueous or in THF).
- Conditions: Mild heat (40-60°C).
- Mechanism: Displacement of the 4-chloro group by methylamine. The 3-nitro group activates the ring for nucleophilic attack.
- Product: N-ethyl-4-(methylamino)-3-nitrobenzamide.

- Note: Regioselectivity is controlled by the leaving group position. Wait—standard S_NAr on 4-chloro-3-nitro usually displaces the chloro. However, we need the 3-methylamino and 4-amino pattern.

- Correction: To get 3-methylamino-4-amino, we need to displace a leaving group at C3 or C4.

- Route A (Standard for Dabigatran): Start with 4-chloro-3-nitrobenzoic acid -> Amidation -> S

Ar with Methylamine replaces Cl at C4 -> Reduction gives 3-amino-4-methylaminobenzamide. This gives the wrong regioisomer (4-methylamino-3-amino).
- Route B (Correct for Target): Start with 3-fluoro-4-nitrobenzoic acid (or similar).
- Alternative: Nitration of 4-chlorobenzoic acid gives 4-chloro-3-nitrobenzoic acid. Displacement with Methylamine gives 4-methylamino-3-nitro. Reduction gives 3-amino-4-methylamino.
- To get 3-methylamino-4-amino: We need 3-chloro-4-nitrobenzamide. Displacement of 3-Cl by Methylamine gives 3-methylamino-4-nitro. Reduction gives 3-methylamino-4-amino.
- Protocol Selection: We will use 3-fluoro-4-nitrobenzoic acid as the starting material for higher reactivity and regiocontrol.

Step 3: Nitro Reduction

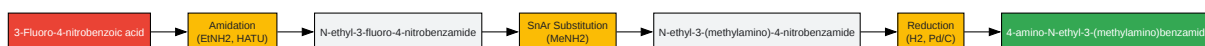
- Reagents: H

/Pd-C or Fe/NH

Cl.

- Product: **4-amino-N-ethyl-3-(methylamino)benzamide**.^[1]

Visualization of Synthesis Pathway



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Caption: Synthetic route from 3-fluoro-4-nitrobenzoic acid to the target diamine scaffold.

Reactivity & Applications: Benzimidazole Cyclization

The primary utility of **4-amino-N-ethyl-3-(methylamino)benzamide** is its conversion into 1-methyl-benzimidazoles. This reaction is the gateway to synthesizing structural analogs of Dabigatran.

Cyclization Protocol

To synthesize N-ethyl-1-methyl-2-(substituted)-1H-benzo[d]imidazole-5-carboxamide:

- Reagents: Carboxylic acid (R-COOH) or Aldehyde (R-CHO).
- Coupling Agent: PPA (Polyphosphoric acid) or T3P (Propylphosphonic anhydride).
- Mechanism:
 - Amide bond formation between R-COOH and the primary amine (C4-NH₂).
 - Acid-catalyzed dehydration and cyclization involving the secondary amine (C3-NHMe).
- Result: Formation of the benzimidazole core with the N-methyl group at position 1.

Structural Analogs Comparison

Feature	Target Molecule	Dabigatran Intermediate	PARP Inhibitor (3-AB)
Core	3,4-diaminobenzamide	3,4-diaminobenzamide	3-aminobenzamide
Amide	N-ethyl	N-(pyridin-2-yl)	Primary (-NH ₂)
N-Subst.	3-Methylamino	4-Methylamino (regioisomer)	None (Primary amine)
Role	Synthetic Probe / Scaffold	Drug Precursor	Active Inhibitor

Note on Regioisomerism: The Dabigatran intermediate is formally derived from 3-amino-4-(methylamino)benzoic acid. The target molecule discussed here is the 3-(methylamino)-4-amino isomer. This subtle shift changes the position of the methyl group in the final benzimidazole (Position 1 vs Position 3 relative to the carboxamide), significantly altering the vector of the amide substituent.

Experimental Protocols

Protocol A: Synthesis of N-ethyl-3-(methylamino)-4-nitrobenzamide

- Dissolve 1.0 eq of N-ethyl-3-fluoro-4-nitrobenzamide in THF (0.5 M).
- Add 2.5 eq of Methylamine (2M in THF) dropwise at 0°C.
- Stir at room temperature for 4 hours. Monitor by TLC (EtOAc/Hexane 1:1). The spot should shift to a lower R_f (yellow/orange color).
- Quench with water and extract with Ethyl Acetate (3x).
- Wash organic layer with brine, dry over Na

SO

, and concentrate in vacuo.

- Yield: Expect >90% as a bright orange solid.

Protocol B: Hydrogenation to 4-amino-N-ethyl-3-(methylamino)benzamide

- Dissolve the nitro intermediate in MeOH (0.2 M).
- Add 10 wt% Pd/C catalyst (5% loading).
- Stir under H

atmosphere (balloon pressure) for 12 hours.

- Filter through a Celite pad to remove catalyst.
- Concentrate the filtrate to obtain the diamine as a light brown/off-white solid.
- Storage: Store under Argon at -20°C. Diamines are prone to oxidation (darkening) upon air exposure.

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Sources

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